

In-depth Technical Guide: Echinophyllin C (CAS Number 310433-44-4)

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Compound of Interest

Compound Name: Echinophyllin C

Cat. No.: B021605

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Disclaimer: As of November 2025, detailed technical data, including comprehensive biological activity, specific experimental protocols, and defined signaling pathways for **Echinophyllin C** (CAS 310433-44-4), is limited in publicly accessible scientific literature. This guide provides a comprehensive overview based on available information for **Echinophyllin C** and supplements it with established methodologies and plausible mechanisms of action drawn from research on structurally related marine diterpenoids. This document is intended to serve as a foundational resource for researchers, scientists, and drug development professionals.

Core Compound Information

Echinophyllin C is a diterpenoid, a class of organic compounds composed of four isoprene units. It is a natural product isolated from marine soft corals. Diterpenoids from marine organisms are a well-established source of novel bioactive compounds with a wide range of potential therapeutic applications, including antimicrobial and anti-inflammatory activities.

Table 1: Chemical and Physical Properties of **Echinophyllin C**

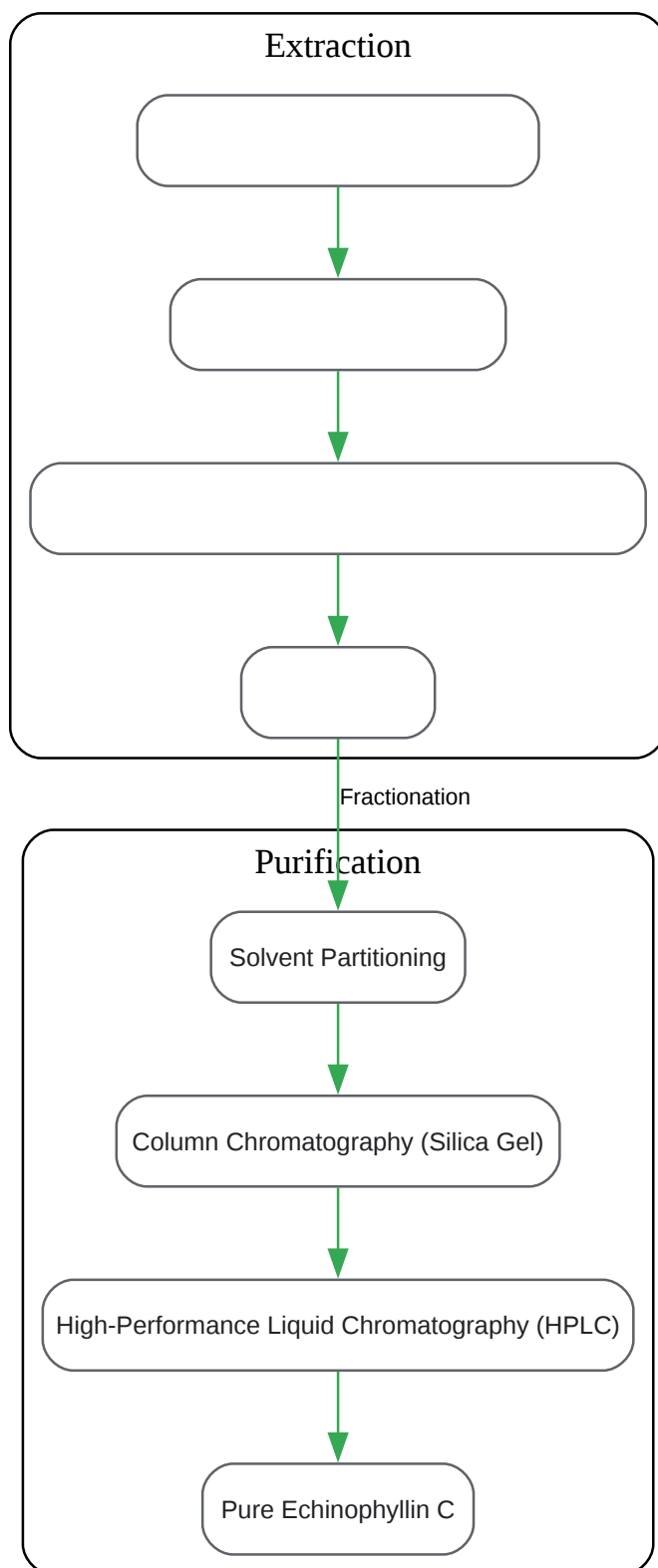
Property	Value
CAS Number	310433-44-4
Molecular Formula	C ₂₀ H ₂₉ NO ₃
Molecular Weight	331.45 g/mol
Compound Type	Diterpenoid
Source	Marine Soft Corals
Reported Bioactivity	Potential Antimicrobial

General Experimental Protocols for Marine Diterpenoids

The following sections outline generalized experimental protocols that are commonly employed in the study of marine natural products like **Echinophyllin C**. These are representative workflows and would require optimization for this specific compound.

Isolation and Purification of Echinophyllin C

The isolation of a specific natural product from its source organism is a multi-step process involving extraction and chromatography.



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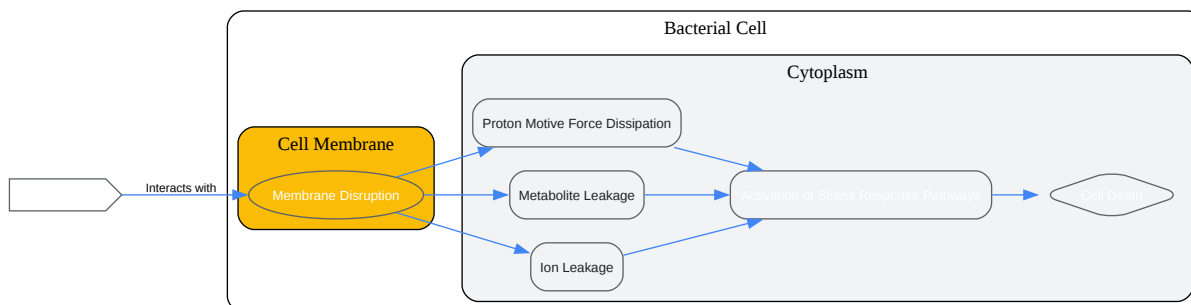
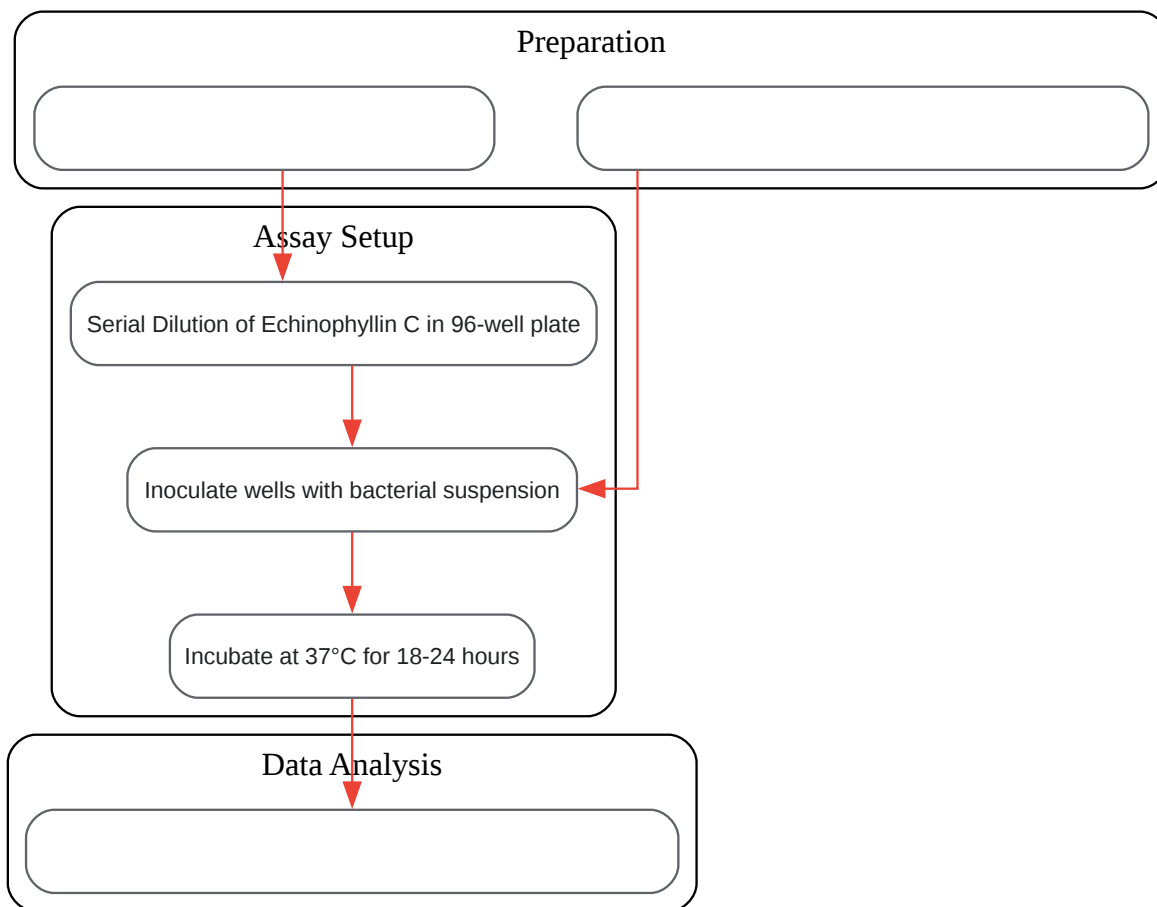
Figure 1: Generalized workflow for the isolation and purification of marine diterpenoids.

Methodology:

- **Collection and Preparation:** The source soft coral is collected and immediately preserved, often by freezing. The frozen biomass is then lyophilized (freeze-dried) to remove water and ground into a fine powder to increase the surface area for extraction.
- **Extraction:** The powdered coral is extracted with a sequence of organic solvents, typically starting with a mixture of methanol and dichloromethane, to isolate a broad range of compounds. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is subjected to solvent-solvent partitioning to separate compounds based on their polarity. For example, partitioning between hexane and methanol can separate nonpolar lipids from more polar compounds.
- **Chromatographic Purification:** The resulting fractions are further purified using chromatographic techniques.
 - **Column Chromatography:** The active fraction is passed through a silica gel column, and compounds are eluted with a gradient of solvents of increasing polarity. Fractions are collected and tested for the presence of the target compound.
 - **High-Performance Liquid Chromatography (HPLC):** Fractions containing the compound of interest are subjected to HPLC, often using a reverse-phase column (e.g., C18), to achieve high-purity isolation of **Echinophyllin C**.
- **Structure Elucidation:** The structure of the purified compound is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Antimicrobial Susceptibility Testing

To quantify the antimicrobial activity of **Echinophyllin C**, standard assays such as broth microdilution are used to determine the Minimum Inhibitory Concentration (MIC).



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